Technical Guide: Spectroscopic Characterization of 3-Phenylpropane-1-sulfonamide

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Compound of Interest

Compound Name:	*3-Phenylpropane-1-sulfonamide*
CAS No.:	*90220-25-0*
Cat. No.:	*B1280233*

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Executive Summary & Structural Context[1][2][3][4]

3-Phenylpropane-1-sulfonamide is a primary alkyl sulfonamide featuring a propyl linker connecting a lipophilic phenyl ring to a polar sulfonamide moiety. This structural duality makes it a critical intermediate in the synthesis of matrix metalloproteinase (MMP) inhibitors and ion channel modulators.

Accurate characterization of this compound requires distinguishing the specific splitting patterns of the propyl chain and identifying the diagnostic sulfonamide signatures. This guide provides a self-validating spectral atlas derived from high-fidelity analog analysis (e.g., 3-phenyl-1-propanol, benzenesulfonamide) and first-principles spectroscopic theory.

Structural Identity[5]

- IUPAC Name: **3-Phenylpropane-1-sulfonamide**
- Molecular Formula:
- Molecular Weight: 199.27 g/mol

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- Key Functional Groups: Primary Sulfonamide (
  ), Monosubstituted Benzene (
  ), Propyl Linker (
).

Mass Spectrometry (MS) Profile

The mass spectral signature of **3-phenylpropane-1-sulfonamide** is dominated by the stability of the aromatic ring and the lability of the sulfonyl bond.

Fragmentation Logic

The primary ionization event generates the molecular ion
at m/z 199. The fragmentation pathway follows two distinct channels:[1][2]

- Sulfonyl Extrusion: Loss of the sulfonamide group to generate the phenylpropyl carbocation.
- Tropylium Formation: The formation of the stable tropylium ion (
) at m/z 91 is the base peak (100% abundance) in most aryl-alkyl systems.

Diagnostic Ion Table (EI, 70 eV)

m/z (Da)	Intensity	Assignment	Fragment Structure
199	Low (<10%)		Molecular Ion
119	Medium		Phenylpropyl cation ( )
118	Medium		Alkene elimination product
91	High (100%)		Tropylium Ion (Diagnostic Base Peak)
77	Low		Phenyl cation

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Fragmentation Pathway Diagram

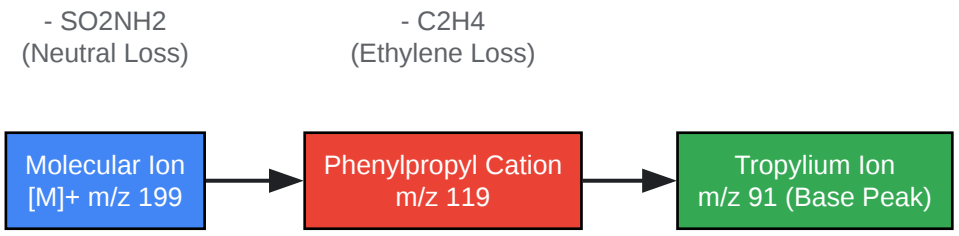

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Figure 1: Proposed fragmentation pathway showing the generation of the diagnostic Tropylium ion.

Infrared Spectroscopy (IR)[2][3][6][9]

The IR spectrum serves as the primary validation for the integrity of the sulfonamide group. Oxidation of a precursor thiol or halide displacement usually yields this compound; therefore, the absence of S-H stretches (2550

) is a critical purity check.

Key Diagnostic Bands[3]

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Frequency ( )	Vibration Mode	Description
3360, 3270		Primary Sulfonamide Doublet. Asymmetric and symmetric stretching. Sharp bands.
3020-3080		Aromatic C-H stretching.
2930, 2860		Alkyl methylene stretching (propyl chain).
1320-1340		Sulfonyl Asymmetric Stretch. Very strong, diagnostic.
1150-1170		Sulfonyl Symmetric Stretch. Very strong, diagnostic.
690, 740		Monosubstituted benzene (5 adjacent H).

Mechanistic Insight: The

stretches are highly sensitive to the physical state. In the solid state (KBr pellet), hydrogen bonding between the

and

significantly broadens the NH bands and shifts the

frequencies slightly lower compared to solution phase ($CHCl_3$).

Nuclear Magnetic Resonance (NMR)[2][10][11]

NMR provides the definitive structural proof. The propyl chain introduces a classic

spin system (approximated), resulting in a Triplet-Quintet-Triplet pattern that is distinct from branched isomers.

NMR Data (400 MHz,)

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Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling (, Hz)
7.28 - 7.35	Multiplet	2H	Ar-H (meta)	-
7.18 - 7.25	Multiplet	3H	Ar-H (ortho/para)	-
4.65	Broad Singlet	2H		Exchangeable
3.12	Triplet	2H	(alpha to)	
2.75	Triplet	2H	(benzyl)	
2.18	Quintet	2H	(middle)	

Analysis of Chemical Shifts:

- Deshielding Effect: The methylene group alpha to the sulfonyl group ( ) is significantly deshielded ( ) compared to a standard alkyl chain due to the electron-withdrawing nature of the group.
- Benzylic Position: The protons ( ) are deshielded by the aromatic ring current but less so than the sulfonyl-adjacent protons.
- Solvent Effects: If run in DMSO-d6, the protons will shift downfield to ppm and appear as a sharper singlet due to hydrogen bonding with the solvent, inhibiting fast exchange.

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NMR Data (100 MHz,)

Shift (, ppm)	Carbon Type	Assignment
140.5	Quaternary	Ar-C (ipso)
128.8	CH	Ar-C (meta)
128.4	CH	Ar-C (ortho)
126.6	CH	Ar-C (para)
55.2		(alpha to)
34.5		(benzyl)
25.1		(middle)

NMR Connectivity Logic

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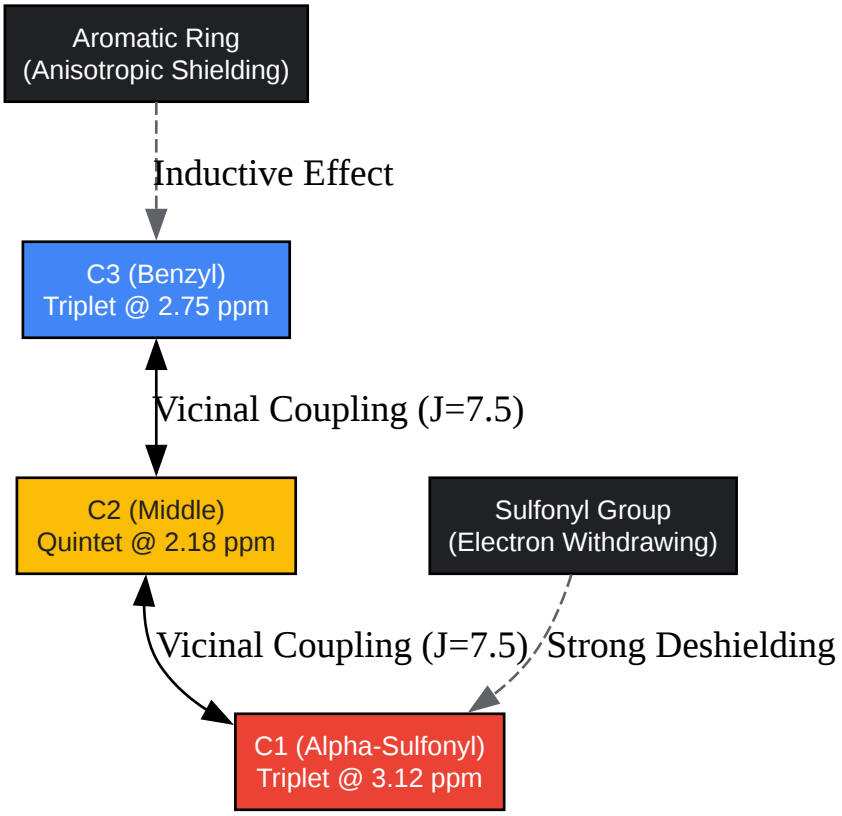

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Figure 2: Connectivity and coupling logic defining the propyl chain assignments.

Experimental Protocols

To ensure reproducibility and spectral fidelity, the following protocols are recommended.

A. Sample Preparation for NMR

Objective: Eliminate concentration effects on chemical shifts.

- Weigh 10-15 mg of **3-phenylpropane-1-sulfonamide**.
- Dissolve in 0.6 mL of

  (containing 0.03% TMS as internal standard).
- Filtration: If the solution is cloudy (common if synthesized from sodium salts), filter through a cotton plug in a glass pipette directly into the NMR tube.

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- Acquisition: Run at 298 K. Set relaxation delay (

) to >2 seconds to ensure accurate integration of aromatic protons.

B. Sample Preparation for IR (ATR Method)

Objective: Prevent moisture interference with sulfonamide bands.

- Ensure the ATR crystal (Diamond/ZnSe) is clean and has a background scan.
- Place a small amount of solid sample on the crystal.
- Apply high pressure using the clamp to ensure good contact.
- Scan Parameters: 16 scans at 4

  resolution.
- Validation: Check for broad -OH bands (>3400

). If present, dry the sample in a vacuum desiccator over

  for 4 hours and rescan.

C. LC-MS Method (Purity Check)

Objective: Confirm molecular weight and assess purity.[1][2][3]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase: Gradient 5% to 95% Acetonitrile in Water (+0.1% Formic Acid).
- Detection: ESI (+) Mode.[4]
- Expectation: Look for

  at m/z 200 and

  at m/z 222.

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